An In-depth Technical Guide to the Potential Biological Activity of Substituted Pyridazines

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Compound of Interest

Compound Name:	*3,6-Dichloro-4-ethylpyridazine*
CAS No.:	*107228-54-6*
Cat. No.:	*B178563*

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Introduction: The Pyridazine Scaffold - A Privileged Structure in Medicinal Chemistry

Pyridazine, a six-membered heterocyclic compound containing two adjacent nitrogen atoms, has garnered significant attention in medicinal chemistry.[1][2] Its derivatives are recognized as a "privileged structure," meaning they can bind to a wide range of biological targets, leading to a diverse array of pharmacological activities.[1][3] The unique physicochemical properties of the pyridazine ring, including its polarity, capacity for hydrogen bonding, and influence on metabolic stability, make it an attractive scaffold for the design of novel therapeutic agents.[3] This guide provides a comprehensive overview of the synthesis, biological activities, and structure-activity relationships of substituted pyridazines, with a focus on their potential in drug discovery and development.

Substituted pyridazines have demonstrated a remarkable breadth of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and cardiovascular effects.[1][4][5] The

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versatility of the pyridazine core allows for easy functionalization at various positions, enabling medicinal chemists to fine-tune the pharmacological profile of these compounds.[1]

I. Anticancer Activity: Targeting Key Pathways in Oncology

The pyridazine scaffold is a prominent feature in a multitude of anticancer agents that target various aspects of cancer cell biology, such as cell signaling, proliferation, and survival.[3][6][7]

A. Inhibition of Protein Kinases

Protein kinases are crucial regulators of cell proliferation and survival, and their dysregulation is a hallmark of cancer.[6][7] A significant number of pyridazine-containing compounds have been synthesized and evaluated for their ability to inhibit these enzymes.[3]

One of the key targets is the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a primary mediator of angiogenesis, the formation of new blood vessels essential for tumor growth and metastasis.[3] Pyridazine-based inhibitors can block the VEGFR-2 signaling cascade, thereby inhibiting tumor-induced angiogenesis.[3] Some diarylurea derivatives based on pyridazinone scaffolds have shown promising results as VEGFR-2 inhibitors.[8]

Another important target is the Epidermal Growth Factor Receptor (EGFR), which plays a critical role in cell proliferation and is often overexpressed in various cancers.[9] Novel hybrids of pyridazine and pyrazoline have been developed as potent EGFR inhibitors, demonstrating significant antiproliferative activity.[9] These compounds have been shown to induce cell cycle arrest and apoptosis in cancer cells.[9]

B. Induction of Apoptosis

Many pyridazine derivatives exert their anticancer effects by inducing apoptosis, or programmed cell death. For instance, certain pyridazine-pyrazoline hybrids have been shown to elevate the Bax/Bcl-2 ratio, a key indicator of apoptosis, and activate caspase-3, a crucial executioner enzyme in the apoptotic pathway.[9] Some 3,6-disubstituted pyridazine derivatives have also been found to induce necrosis in solid tumors.[10]

C. Structure-Activity Relationship (SAR) Insights

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The anticancer activity of substituted pyridazines is highly dependent on the nature and position of the substituents on the pyridazine ring. For example, in a series of 3,6-disubstituted pyridazine derivatives, the presence of a 4-fluorophenyl group was found to be crucial for high JNK1 inhibitory activity, which is implicated in cancer cell survival.[10] The hybridization of the pyridazine ring with other pharmacophoric groups, such as pyrazoline, has also been a successful strategy to enhance anticancer potency.[9]

II. Antimicrobial Activity: A Broad Spectrum of Action

Substituted pyridazines have demonstrated significant activity against a wide range of microorganisms, including Gram-positive and Gram-negative bacteria, as well as fungi.[11][12][13]

A. Antibacterial Activity

Several studies have highlighted the potent antibacterial effects of pyridazine derivatives. For example, certain chloro derivatives have exhibited higher antibacterial activity against E. coli, P. aeruginosa, and S. marcescens than the standard antibiotic chloramphenicol.[13] Molecular docking studies suggest that these compounds may exert their effect by inhibiting DNA gyrase, an essential bacterial enzyme.[13] Some pyridazinesulfonamides have also shown promising antibacterial properties.[14]

B. Antifungal Activity

While the antifungal activity of pyridazines is generally less pronounced than their antibacterial effects, some derivatives have shown significant efficacy.[13] For instance, certain pyridazinone-based diarylurea derivatives have exhibited potent activity against Candida albicans.[8]

C. Structure-Activity Relationship (SAR) Insights

The antimicrobial activity of pyridazines is influenced by the substitution pattern. In some series, cis-isomers have been found to be more active than their trans- counterparts.[11] The nature of the substituents on the pyridazine ring and any attached phenyl rings can also affect the selectivity of their antimicrobial action.[11] For instance, saturated and partially saturated

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pyrrolopyridazine derivatives show different activity profiles against various bacterial strains.[11]

III. Anti-inflammatory Activity: Modulating Inflammatory Pathways

Pyridazinone derivatives have emerged as a promising class of anti-inflammatory agents.[15][16] They have been shown to modulate key inflammatory pathways, offering potential alternatives to traditional non-steroidal anti-inflammatory drugs (NSAIDs), which are often associated with gastrointestinal side effects.[16]

A. Inhibition of Cyclooxygenase (COX) Enzymes

A primary mechanism of action for many anti-inflammatory pyridazinones is the inhibition of cyclooxygenase (COX) enzymes, which are responsible for the production of pro-inflammatory prostaglandins.[17] Some pyridazine derivatives have shown selective inhibition of COX-2, the inducible isoform of the enzyme that is upregulated during inflammation.[15][18] This selectivity is a desirable trait as it may lead to a better safety profile compared to non-selective NSAIDs.[16]

B. Reduction of Pro-inflammatory Cytokines

In addition to COX inhibition, some pyridazine derivatives can reduce the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF-α) and interleukin-6 (IL-6).[15][18] This suggests that they can modulate the inflammatory response at multiple levels.

C. Structure-Activity Relationship (SAR) Insights

The anti-inflammatory potential of pyridazinone derivatives is influenced by the substituents on the heterocyclic ring. For instance, the presence of an acetamide side chain linked to the lactam nitrogen of the pyridazinone ring has been shown to enhance analgesic and anti-inflammatory activity with reduced ulcerogenic effects.[5] Hybrid molecules combining the pyridazine and pyrazole pharmacophores have also demonstrated significant anti-inflammatory activity.[18]

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IV. Cardiovascular Effects: A Range of Therapeutic Possibilities

Pyridazine and pyridazinone derivatives have been extensively investigated for their effects on the cardiovascular system.[19][20] They have shown potential as cardiotonic agents, vasodilators, and antihypertensive drugs.[19][21]

A. Cardiotonic and Vasodilator Activity

Several pyridazinone derivatives have demonstrated positive inotropic (increasing the force of heart muscle contraction) and vasodilator actions.[19][22] Pimobendan, a benzimidazole-pyridazinone derivative, is a notable example that exhibits both of these properties, making it useful in the treatment of heart failure.[23]

B. Antihypertensive Activity

The vasodilator properties of many pyridazine derivatives contribute to their antihypertensive effects.[19] Some pyrrole-substituted aryl pyridazinones have been reported to possess antihypertensive activities.[19]

C. Antiplatelet Activity

Certain 6-substituted and 2,6-disubstituted pyridazinones have exhibited antiplatelet activity, comparable to that of aspirin.[19] This suggests their potential in preventing thrombosis.[19]

D. Structure-Activity Relationship (SAR) Insights

The cardiovascular effects of pyridazinones are highly dependent on their substitution patterns. For example, the presence of a 4-pyridyl group at a specific position in the pyridazinone ring has been associated with potent positive inotropic and vasodilator actions.[19]

V. Other Biological Activities

Beyond the major areas discussed above, substituted pyridazines have shown a wide range of other biological activities, including:

- Anticonvulsant activity[1][24]

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- Antidiabetic activity[4]
- Antiviral activity[25]
- Analgesic activity[5][26]
- Muscle relaxant activity[1]
- Antidepressant activity[2]
- Inhibition of amyloid fibril formation, suggesting potential in treating neurodegenerative diseases.[27][28]
- Acetylcholinesterase inhibition, with potential applications in the treatment of Alzheimer's disease.[29][30]

VI. Synthesis of Substituted Pyridazines

A variety of synthetic routes have been developed for the preparation of substituted pyridazines.[4][12] A common starting material is 3,6-dichloropyridazine, which can be readily modified through nucleophilic substitution reactions.[1] Another approach involves the reaction of maleic anhydride with hydrazine monohydrate to form the pyridazine-3,6-dione core.[1] The synthesis of more complex pyridazine derivatives often involves multi-step reaction sequences, including cycloaddition reactions.[12]

VII. Experimental Protocols

A. General Synthesis of a 3,6-disubstituted Pyridazine

A common synthetic route to access 3,6-disubstituted pyridazines starts from 3,6-dichloropyridazine.

Step 1: Nucleophilic Substitution at C6

- Dissolve 3,6-dichloropyridazine in a suitable solvent (e.g., ethanol, DMF).
- Add an appropriate nucleophile (e.g., an amine, thiol, or alkoxide) and a base (e.g., triethylamine, potassium carbonate).

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- Heat the reaction mixture under reflux until the starting material is consumed (monitored by TLC).
- Cool the reaction mixture and remove the solvent under reduced pressure.
- Purify the resulting 3-chloro-6-substituted pyridazine by column chromatography or recrystallization.

Step 2: Nucleophilic Substitution at C3

- Dissolve the 3-chloro-6-substituted pyridazine in a suitable solvent.
- Add a second, different nucleophile and a base.
- Heat the reaction mixture, monitoring its progress by TLC.
- Upon completion, work up the reaction as described in Step 1 to isolate the 3,6-disubstituted pyridazine.

B. In Vitro Antibacterial Susceptibility Testing (Broth Microdilution)

This protocol determines the Minimum Inhibitory Concentration (MIC) of a compound against a specific bacterial strain.

- Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
- In a 96-well microtiter plate, prepare two-fold serial dilutions of the compound in Mueller-Hinton Broth (MHB).
- Prepare a bacterial inoculum equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well.
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is defined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

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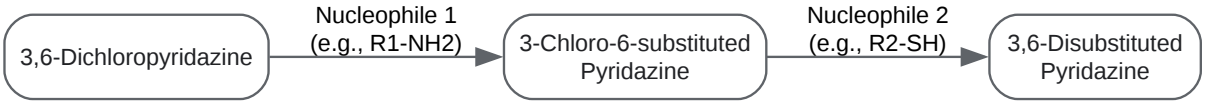
C. In Vitro Anticancer Cell Viability Assay (MTT Assay)

This assay measures the metabolic activity of cells as an indicator of cell viability.

- Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of the test compound for a specified duration (e.g., 48 or 72 hours).
- Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 2-4 hours at 37°C.
- Remove the medium and add a solubilizing agent (e.g., DMSO, isopropanol) to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability relative to untreated control cells.

VIII. Visualizations

A. General Synthetic Scheme for 3,6-Disubstituted Pyridazines



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Caption: A generalized synthetic pathway for 3,6-disubstituted pyridazines.

B. Workflow for In Vitro Antibacterial Activity Screening

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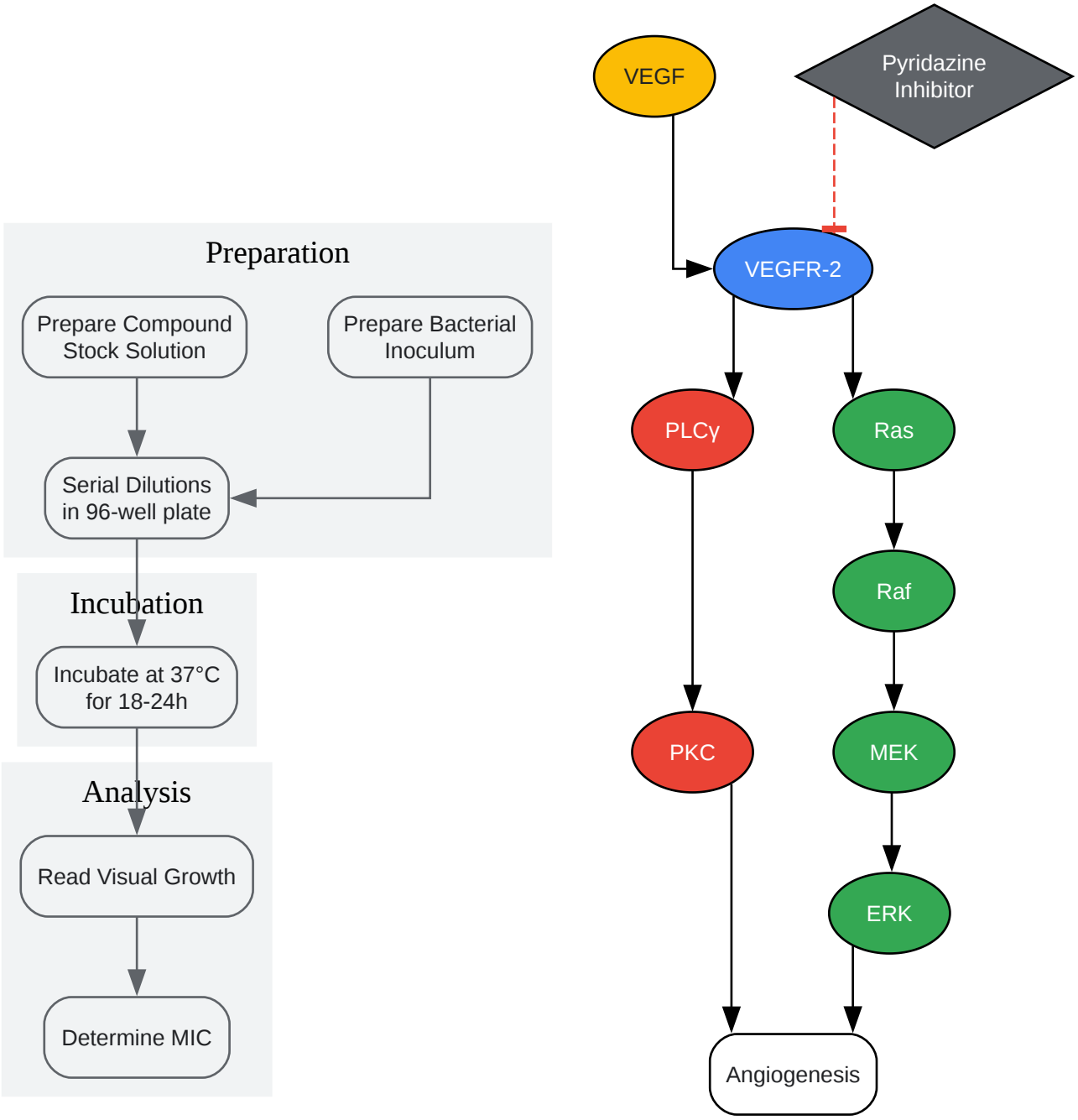

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Caption: Inhibition of the VEGFR-2 signaling pathway by a pyridazine derivative.

IX. Conclusion and Future Perspectives

The pyridazine scaffold has proven to be a remarkably versatile and "privileged" structure in medicinal chemistry, leading to the discovery of compounds with a wide array of biological

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activities. The ease of chemical modification of the pyridazine ring allows for the systematic exploration of structure-activity relationships, facilitating the optimization of lead compounds.

Future research in this area will likely focus on several key aspects:

- Design of Hybrid Molecules: Combining the pyridazine core with other known pharmacophores will continue to be a fruitful strategy for developing novel therapeutic agents with enhanced potency and selectivity. [9][18]* Exploration of New Biological Targets: While significant progress has been made in areas like cancer and infectious diseases, the full therapeutic potential of pyridazine derivatives is yet to be unlocked. Screening pyridazine libraries against new and emerging biological targets could lead to breakthroughs in other disease areas.

- Development of More Efficient Synthetic Methodologies: The development of novel and efficient synthetic routes will be crucial for the rapid generation of diverse pyridazine libraries for high-throughput screening.

- In-depth Mechanistic Studies: A deeper understanding of the molecular mechanisms by which pyridazine derivatives exert their biological effects will be essential for rational drug design and the development of safer and more effective drugs.

In conclusion, the substituted pyridazine scaffold represents a rich source of chemical diversity with immense potential for the discovery and development of new therapeutic agents to address a wide range of unmet medical needs.

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